

Technical Support Center: Synthesis of Retinoyl β -Glucuronide

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Compound of Interest

Compound Name: Retinoyl beta-glucuronide

CAS No.: 401-10-5

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Welcome to the technical support center for Retinoyl β -glucuronide (RAG) synthesis. This guide is designed for researchers, scientists, and drug development professionals who are actively working with or planning to synthesize this important metabolite of retinoic acid. As a biologically active form of vitamin A, RAG presents unique synthetic challenges due to the sensitive nature of the retinoid polyene chain and the complexities of stereoselective glycosylation.^{[1][2]}

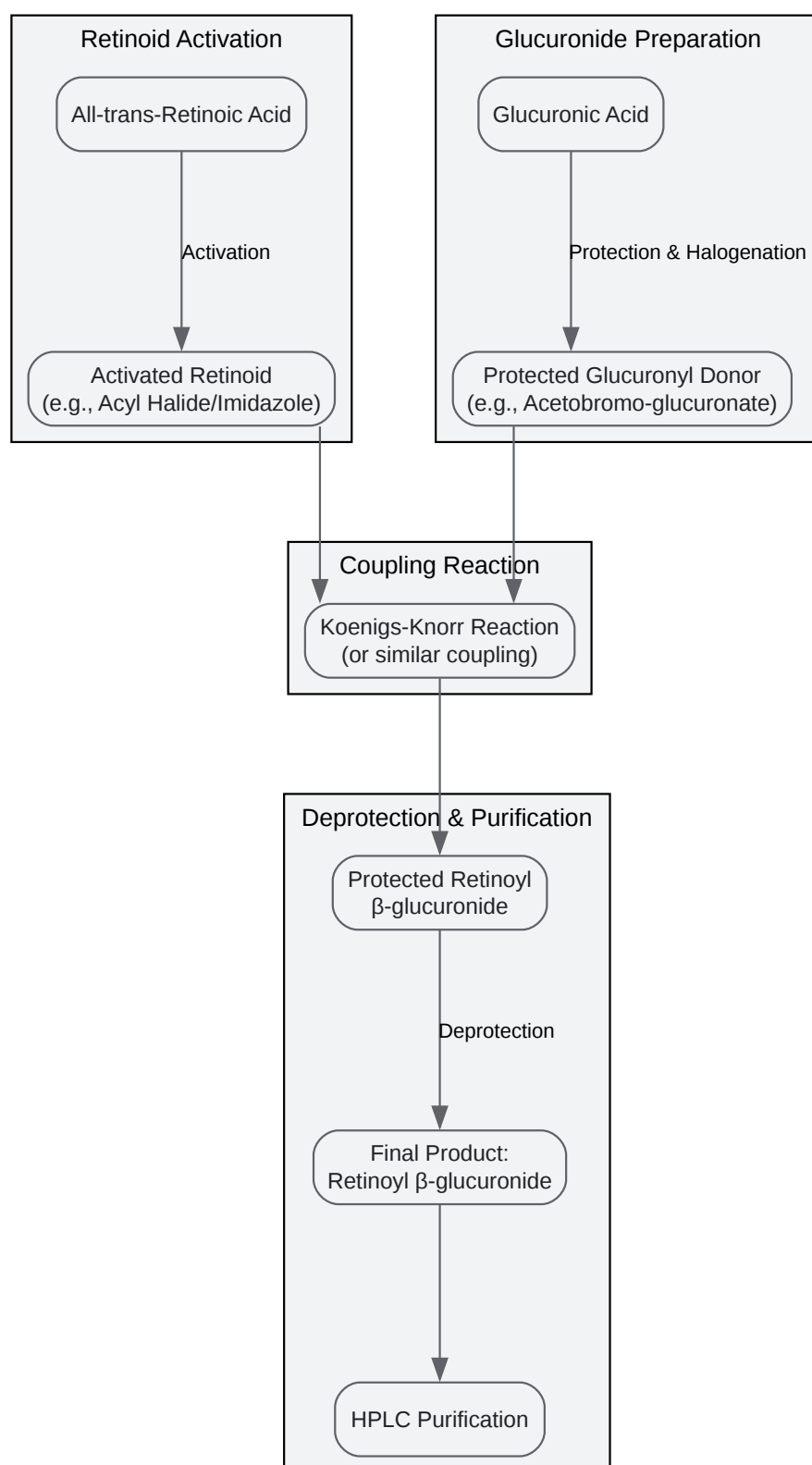
This document provides in-depth troubleshooting guides and frequently asked questions (FAQs) to address specific issues you may encounter during both chemical and enzymatic synthesis of RAG. The advice herein is based on established protocols and an understanding of the underlying chemical and biochemical principles.

I. Troubleshooting Guide: Chemical Synthesis of Retinoyl β -Glucuronide

Chemical synthesis of RAG offers the advantage of producing larger quantities of the desired compound. However, it involves multi-step processes that are prone to various challenges, including low yields, side reactions, and purification difficulties.^{[3][4][5]} A common approach is

the Koenigs-Knorr reaction, which involves the coupling of a glycosyl halide with an alcohol.^[6]
^[7]^[8]

Diagram: Chemical Synthesis Workflow



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Caption: A generalized workflow for the chemical synthesis of Retinoyl β-glucuronide.

Common Issues and Troubleshooting Steps

Question: My overall yield for the chemical synthesis of RAG is very low (e.g., <20%). What are the likely causes and how can I improve it?

Answer: Low yields in RAG synthesis are a common problem and can stem from several stages of the process. Here's a breakdown of potential issues and solutions:

- Inefficient Activation of Retinoic Acid:
 - Causality: The carboxylic acid of retinoic acid must be activated to facilitate coupling with the glucuronyl donor. Incomplete activation leads to unreacted starting material. Methods like conversion to an acyl halide (e.g., retinoyl fluoride) or an imidazole derivative are common.[\[3\]](#)[\[5\]](#)
 - Troubleshooting:
 - Moisture Control: Ensure all solvents and reagents are strictly anhydrous. Retinoic acid and its activated intermediates are susceptible to hydrolysis.
 - Reagent Stoichiometry: Use a slight excess (1.1-1.3 equivalents) of the activating agent (e.g., thionyl chloride, 1,1'-carbonyldiimidazole).
 - Reaction Monitoring: Use Thin Layer Chromatography (TLC) to monitor the conversion of retinoic acid to its activated form before proceeding to the coupling step.
- Poor Coupling Efficiency in the Koenigs-Knorr Reaction:
 - Causality: The Koenigs-Knorr reaction, a cornerstone for glycosidic bond formation, is sensitive to steric hindrance and the reactivity of the promoter (often a silver or mercury salt).[\[7\]](#)[\[9\]](#) The bulky nature of the retinoid can impede the approach of the glucuronyl donor.
 - Troubleshooting:
 - Promoter Choice and Quality: Silver carbonate (Ag_2CO_3) is a common promoter.[\[10\]](#) Ensure it is freshly prepared or of high purity. Other promoters like silver triflate or mercury(II) cyanide can be more effective but introduce toxicity concerns.[\[7\]](#)

- Temperature Control: This reaction is often performed at room temperature. However, gentle heating (e.g., to 40°C) might improve the reaction rate, but be cautious of retinoid degradation.
- Solvent Selection: Anhydrous dichloromethane or a mixture of dichloromethane and diethyl ether are typically used. The choice of solvent can influence the solubility of intermediates and the reaction rate.
- Degradation During Deprotection:
 - Causality: The protecting groups on the glucuronic acid moiety (often acetyl esters) are typically removed under basic conditions (e.g., sodium methoxide in methanol).^[10] The polyene chain of the retinoid is highly susceptible to isomerization and degradation under harsh basic or acidic conditions and exposure to light.
 - Troubleshooting:
 - Mild Deprotection Conditions: Use dilute alkali and carefully monitor the reaction time.^[3] The reaction should be performed at low temperatures (e.g., 0°C) and quenched as soon as the deprotection is complete (monitored by TLC or HPLC).
 - Exclusion of Light and Oxygen: Perform the deprotection and all subsequent steps in the dark or under amber light and under an inert atmosphere (e.g., argon or nitrogen) to prevent photo-isomerization and oxidation.

Question: I am observing multiple spots on my TLC plate after the coupling reaction, and purification by column chromatography is proving difficult. What is happening?

Answer: The presence of multiple products is a frequent challenge, often due to the formation of anomers and isomers.

- Formation of Anomers (α and β isomers):
 - Causality: The glycosidic bond can form in either the α or β configuration at the anomeric carbon (C-1) of the glucuronic acid. The desired product is the β -anomer. The stereochemical outcome is influenced by the neighboring group at C-2 of the glucuronyl donor.^[7]

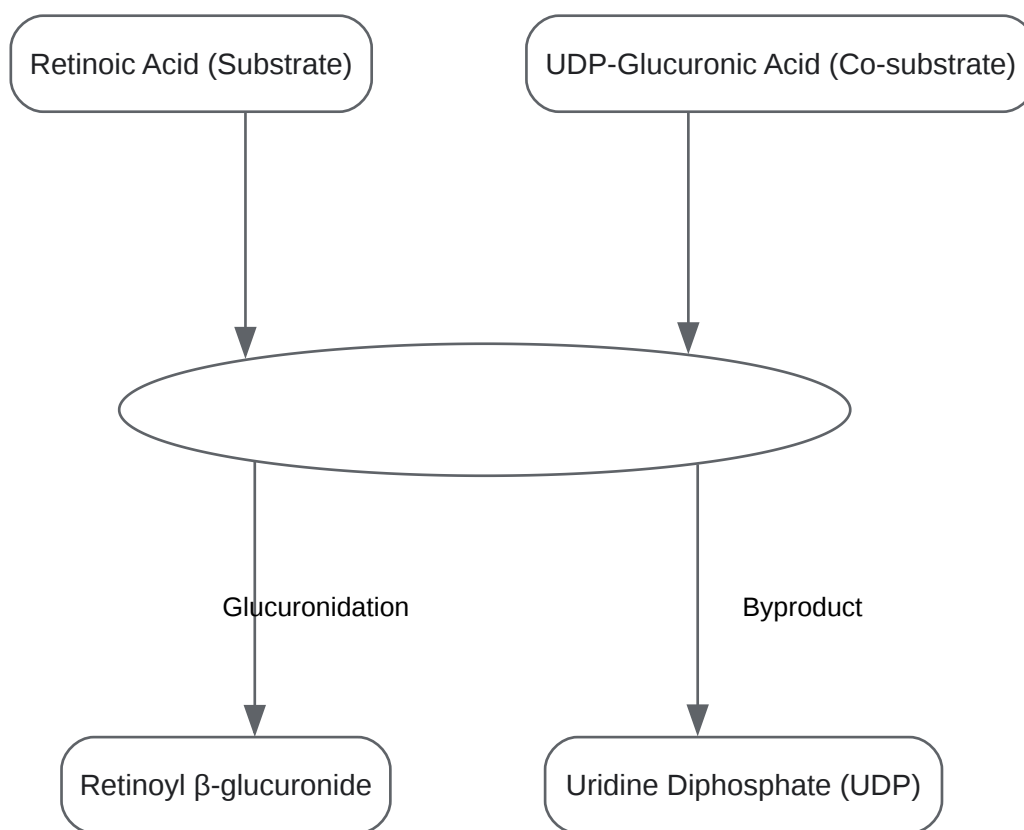
- Troubleshooting:
 - Neighboring Group Participation: Using a participating protecting group at the C-2 position of the glucuronyl donor (e.g., an acetyl group) strongly favors the formation of the 1,2-trans product, which is the desired β -glucuronide.[\[7\]](#)
 - Reaction Conditions: The choice of solvent and promoter can also influence the anomeric ratio. Non-polar solvents often favor the β -anomer.
- Isomerization of the Retinoid Chain:
 - Causality: The all-trans configuration of retinoic acid can isomerize to other forms, such as 13-cis or 9-cis, upon exposure to light, heat, or acid/base.[\[11\]](#)
 - Troubleshooting:
 - Strict Light Protection: As mentioned, work in a darkened environment.
 - Neutral pH: Maintain a neutral pH throughout the workup and purification steps as much as possible.
 - Avoid Excessive Heat: Use a rotary evaporator at low temperatures (<35°C) for solvent removal.
- Purification Strategy:
 - Recommendation: Standard silica gel column chromatography can be challenging for separating the final product from closely related isomers and byproducts. Reverse-phase High-Performance Liquid Chromatography (HPLC) is the method of choice for obtaining pure all-trans-retinoyl β -glucuronide.[\[3\]](#)[\[12\]](#)

Parameter	Recommended Condition	Rationale
Solvents	Anhydrous grade	Prevents hydrolysis of intermediates.
Atmosphere	Inert (Argon/Nitrogen)	Minimizes oxidation of the retinoid chain.
Light	Amber glassware/dark room	Prevents photo-isomerization.
Temperature	As low as feasible	Reduces degradation and side reactions.
Purification	Reverse-Phase HPLC	Provides the necessary resolution for isomers. [3]

II. Troubleshooting Guide: Enzymatic Synthesis of Retinoyl β -Glucuronide

Enzymatic synthesis utilizes UDP-glucuronosyltransferases (UGTs) to conjugate retinoic acid with UDP-glucuronic acid (UDPGA).[\[13\]](#) This method is highly specific for the β -anomer and is performed under mild conditions, but it can be limited by enzyme activity and substrate availability. Several UGT isoforms can catalyze this reaction, with UGT1A and UGT2B families being implicated.[\[14\]](#)[\[15\]](#)

Diagram: Enzymatic Synthesis Pathway



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Caption: The enzymatic synthesis of Retinoyl β-glucuronide catalyzed by UGTs.

Common Issues and Troubleshooting Steps

Question: My enzymatic reaction shows very low or no conversion of retinoic acid to RAG. What could be the problem?

Answer: Low conversion in an enzymatic reaction can be attributed to issues with the enzyme, substrates, or reaction conditions.

- Enzyme Activity and Source:
 - Causality: The activity of UGTs can be highly variable depending on the source (e.g., human liver microsomes, recombinant enzymes) and handling. UGTs are membrane-bound enzymes and their activity is sensitive to detergents and storage conditions.[13]
 - Troubleshooting:

- Enzyme Source: Liver microsomes are a common source of UGTs.[\[13\]](#) Ensure they have been stored correctly (typically at -80°C) and have not undergone multiple freeze-thaw cycles. If using recombinant UGTs, verify the specific isoform's activity towards retinoic acid.[\[14\]](#)[\[16\]](#)
- Membrane Permeabilization: UGTs are located in the endoplasmic reticulum. To ensure the substrate can access the enzyme's active site in microsomes, a pore-forming agent like alamethicin is often required to disrupt the membrane. The concentration of this agent needs to be optimized.
- Protein Concentration: Ensure an adequate amount of microsomal protein is used in the assay. This should be determined through optimization experiments.
- Substrate and Cofactor Issues:
 - Causality: The concentrations of both retinoic acid and the cofactor, UDP-glucuronic acid (UDPGA), are critical. The apparent K_m for retinoic acid is in the micromolar range, while for UDPGA it is in the millimolar range, indicating a much higher concentration of the cofactor is needed.[\[13\]](#)
 - Troubleshooting:
 - Substrate Solubility: Retinoic acid is poorly soluble in aqueous buffers. It should be dissolved in a minimal amount of an organic solvent (e.g., DMSO, ethanol) before being added to the reaction mixture. The final concentration of the organic solvent should be kept low (typically <1%) as it can inhibit enzyme activity.
 - Cofactor Concentration and Stability: Ensure you are using a saturating concentration of UDPGA (e.g., 2-5 mM).[\[13\]](#) UDPGA solutions should be prepared fresh as they can degrade upon storage.
 - Product Inhibition: The reaction produces UDP as a byproduct, which can act as a competitive inhibitor for UDPGA binding.[\[17\]](#) Including a UDP-scavenging system (e.g., pyruvate kinase and phosphoenolpyruvate) can sometimes improve reaction rates, although this is less common in standard protocols.
- Reaction Conditions:

- Causality: UGT activity is dependent on pH, temperature, and the presence of certain ions.
- Troubleshooting:
 - pH Optimization: The optimal pH for UGTs is typically in the range of 7.0-8.0. A buffer such as Tris-HCl or phosphate buffer is commonly used.
 - Temperature: The reaction is usually carried out at 37°C.
 - Magnesium Ions: The presence of Mg^{2+} is often required for optimal UGT activity.

Question: I am observing inhibition of RAG formation, especially when using certain cell lysates or tissue homogenates. What could be the cause?

Answer: Endogenous inhibitors can significantly affect the rate of RAG synthesis.

- Cellular Retinoic Acid-Binding Protein (CRABP):
 - Causality: CRABP-I binds to retinoic acid with high affinity. When retinoic acid is bound to CRABP-I, its availability to UGTs is significantly reduced, leading to potent inhibition of RAG formation.[\[18\]](#) The ratio of CRABP-I to retinoic acid in a given tissue will dictate the metabolic fate of retinoic acid.[\[18\]](#)
 - Troubleshooting:
 - Tissue Selection: Be aware that tissues with high CRABP-I expression (e.g., testes) may show lower rates of RAG formation compared to tissues with low expression (e.g., liver).[\[18\]](#)
 - Saturation of Binding Proteins: In an in vitro system, using a higher concentration of retinoic acid may be necessary to overcome the sequestration by CRABPs, but this can also lead to substrate inhibition.
- Other Endogenous Inhibitors:
 - Causality: Long-chain fatty acids and Coenzyme A can inhibit UGT activity.[\[13\]](#)[\[17\]](#)
 - Troubleshooting:

- Addition of BSA: Including bovine serum albumin (BSA) in the incubation buffer can help to sequester free fatty acids, thereby relieving their inhibitory effect on UGTs.

III. Frequently Asked Questions (FAQs)

Q1: How can I confirm the identity and purity of my synthesized Retinoyl β -glucuronide? A1: A combination of analytical techniques is required for full characterization:

- HPLC: Reverse-phase HPLC with UV detection (at ~ 350 nm) is essential to determine purity and quantify the product. Co-chromatography with a known standard is ideal.[\[3\]](#)[\[13\]](#)
- Mass Spectrometry (MS): LC-MS or direct infusion MS can confirm the molecular weight of the compound (molecular weight: 476.6 g/mol).[\[12\]](#)[\[19\]](#)[\[20\]](#)
- NMR Spectroscopy: ^1H -NMR provides structural confirmation, showing the characteristic peaks for both the retinoid chain and the glucuronide moiety.[\[3\]](#)
- Enzymatic Hydrolysis: Susceptibility to hydrolysis by β -glucuronidase is a key functional confirmation. Incubation with this enzyme should yield retinoic acid, which can be identified by HPLC.[\[3\]](#)[\[12\]](#)[\[13\]](#)

Q2: What are the best practices for storing Retinoyl β -glucuronide? A2: RAG is sensitive to light, heat, oxygen, and pH extremes. For long-term storage, it should be stored as a solid or in an anhydrous organic solvent (like ethanol with an antioxidant like BHT) at -80°C under an inert atmosphere (argon or nitrogen) and protected from light.

Q3: My RAG appears to be degrading back to retinoic acid in my aqueous buffer. How can I prevent this? A3: The acyl-glucuronide bond in RAG is an ester linkage and is susceptible to hydrolysis, especially at non-neutral pH.[\[21\]](#)

- pH Control: Prepare solutions in a neutral buffer (pH ~ 7.0 - 7.4) immediately before use.
- Temperature: Keep solutions on ice to minimize the rate of hydrolysis.
- Avoid Contamination: Bacterial contamination can introduce β -glucuronidases that will hydrolyze the compound. Use sterile buffers and techniques.

Q4: Can I use the same synthesis protocol for other retinoid isomers like 13-cis-retinoic acid?

A4: Yes, the general principles of both chemical and enzymatic synthesis can be applied to other retinoid isomers. However, reaction kinetics, yields, and purification profiles may differ. For instance, the binding affinity of different isomers to UGTs and CRABPs varies, which will affect enzymatic synthesis rates.^[18] HPLC purification methods will likely need to be re-optimized to separate the different geometric isomers of the final glucuronide product.^[22]

IV. Experimental Protocols

Protocol 1: General Procedure for Enzymatic Synthesis of RAG

- **Prepare Reaction Mixture:** In a microcentrifuge tube, prepare the reaction buffer (e.g., 100 mM Tris-HCl, pH 7.4, containing 10 mM MgCl₂).
- **Add Cofactor:** Add UDP-glucuronic acid to a final concentration of 2-5 mM.
- **Add Enzyme Source:** Add liver microsomes (e.g., 0.5-1.0 mg/mL final concentration).
- **Activate Microsomes:** Add alamethicin (dissolved in ethanol) to a final concentration of 25-50 µg/mg of microsomal protein. Pre-incubate on ice for 15 minutes.
- **Initiate Reaction:** Add all-trans-retinoic acid (dissolved in a minimal volume of DMSO) to the desired final concentration (e.g., 50 µM). The final DMSO concentration should be ≤ 1%.
- **Incubation:** Incubate the reaction mixture at 37°C for 30-60 minutes in a shaking water bath, protected from light.
- **Stop Reaction:** Terminate the reaction by adding an equal volume of ice-cold acetonitrile or methanol.
- **Sample Preparation:** Centrifuge the mixture at high speed (e.g., 14,000 x g) for 10 minutes to pellet the protein.
- **Analysis:** Analyze the supernatant for the presence of RAG using reverse-phase HPLC.

V. References

- Barua, A. B., & Olson, J. A. (1989). Effect of vitamin A deficiency on the hydrolysis of **retinoyl beta-glucuronide** to retinoic acid by rat tissue organelles in vitro. *Journal of Lipid Research*, 30(10), 1531-1536. [[Link](#)]
- Chen, S., et al. (2010). Role of UDP-glucuronosyltransferase isoforms in 13-cis retinoic acid metabolism in humans. *Drug Metabolism and Disposition*, 38(6), 998-1004. [[Link](#)]
- Miller, D. A., & DeLuca, H. F. (1985). Biosynthesis of retinoyl-beta-glucuronide, a biologically active metabolite of all-trans-retinoic acid. *Archives of Biochemistry and Biophysics*, 244(1), 179-186. [[Link](#)]
- Kutty, R. K., et al. (2006). Effect of Retinoids on UDP-Glucuronosyltransferase 2B7 mRNA Expression in Caco-2 Cells. *Biological & Pharmaceutical Bulletin*, 29(1), 143-148. [[Link](#)]
- Kutty, R. K., et al. (2006). Effect of retinoids on UDP-glucuronosyltransferase 2B7 mRNA expression in Caco-2 cells. *Biological & Pharmaceutical Bulletin*, 29(1), 143-148. [[Link](#)]
- Barua, A. B., & Olson, J. A. (1985). Chemical synthesis of all-trans **retinoyl beta-glucuronide**. *Journal of Lipid Research*, 26(10), 1277-1282. [[Link](#)]
- Napoli, J. L. (2012). Retinoic Acid Synthesis and Degradation. *Biochimica et Biophysica Acta (BBA) - Molecular and Cell Biology of Lipids*, 1821(1), 172-182. [[Link](#)]
- O'Byrne, S. M., & Blaner, W. S. (2013). Retinyl ester hydrolases and their roles in vitamin A homeostasis. *Biochimica et Biophysica Acta (BBA) - Molecular and Cell Biology of Lipids*, 1831(4), 764-773. [[Link](#)]
- Barua, A. B., & Olson, J. A. (1986). Characterization of retinyl beta-glucuronide in human blood. *The American Journal of Clinical Nutrition*, 43(4), 481-485. [[Link](#)]
- Zile, M. H., Schnoes, H. K., & DeLuca, H. F. (1980). Characterization of **retinoyl beta-glucuronide** as a minor metabolite of retinoic acid in bile. *Proceedings of the National Academy of Sciences*, 77(6), 3230-3233. [[Link](#)]
- Glucuronidations using the Koenigs-Knorr procedure. ResearchGate. (n.d.). [[Link](#)]

- Zile, M. H., Schnoes, H. K., & DeLuca, H. F. (1980). Characterization of **retinoyl beta-glucuronide** as a minor metabolite of retinoic acid in bile. Proceedings of the National Academy of Sciences of the United States of America, 77(6), 3230–3233. [[Link](#)]
- Barua, A. B., & Olson, J. A. (1996). All-trans-retinoyl β -glucuronide: new procedure for chemical synthesis and its metabolism in vitamin A-deficient rats. Biochemical Journal, 313(Pt 3), 941–946. [[Link](#)]
- Koenigs–Knorr reaction. Wikipedia. (2023, December 2). [[Link](#)]
- Barua, A. B., & Olson, J. A. (1996). All-trans-**retinoyl beta-glucuronide**: new procedure for chemical synthesis and its metabolism in vitamin A-deficient rats. The Biochemical Journal, 313 (Pt 3), 941–946. [[Link](#)]
- Genchi, G., Barua, A. B., & Napoli, J. L. (1998). Retinoyl β -glucuronide formation is inhibited by cellular retinoic acid-binding protein type I. FEBS Letters, 425(2), 263-266. [[Link](#)]
- Barua, A. B. (1997). **Retinoyl beta-glucuronide**: a biologically active form of vitamin A. Nutrition Reviews, 55(7), 259-267. [[Link](#)]
- Kane, M. A., et al. (2008). Quantification of endogenous retinoic acid in limited biological samples by LC/MS/MS. The Biochemical Journal, 411(2), 375–383. [[Link](#)]
- Barua, A. B., & Olson, J. A. (1987). Chemical synthesis and growth-promoting activity of all-trans-retinyl beta-D-glucuronide. The Biochemical Journal, 244(1), 231–234. [[Link](#)]
- Nakajima, M. (2016). A comprehensive review of UDP-glucuronosyltransferase and esterases for drug development. Drug Metabolism and Pharmacokinetics, 31(1), 3-15. [[Link](#)]
- Phase II (Conjugation) Reactions. Pharmaxchange.info. (n.d.). [[Link](#)]
- Barua, A. B. (1997). Retinoyl R-Glucuronide: A Biologically Active Form of Vitamin A. Nutrition Reviews, 55(7), 259-267. [[Link](#)]
- Koenigs knorr reaction and mechanism. SlideShare. (2022, November 28). [[Link](#)]

- Czerwinski, M. (n.d.). Role of UDP-Glucuronosyltransferases in Drug Metabolism and Drug-Drug Interactions. ISSX. [\[Link\]](#)
- Glucuronidation. Wikipedia. (2023, November 27). [\[Link\]](#)
- Kane, M. A., et al. (2010). Quantitative Profiling of Endogenous Retinoic Acid in Vivo and in Vitro by Tandem Mass Spectrometry. Analytical Chemistry, 82(19), 8193–8201. [\[Link\]](#)
- Li, X., et al. (2010). Koenigs–Knorr Glycosylation Reaction Catalyzed by Trimethylsilyl Trifluoromethanesulfonate. Organic Letters, 12(11), 2582–2585. [\[Link\]](#)
- Barua, A. B., & Olson, J. A. (1998). **Retinoyl beta-glucuronide**: a biologically active interesting retinoid. The Journal of Nutrition, 128(4), 708S-712S. [\[Link\]](#)
- Sass, J. O., et al. (1996). Metabolism of oral 9-cis-retinoic acid in the human. Identification of 9-cis-retinoyl-beta-glucuronide and 9-cis-4-oxo-retinoyl-beta-glucuronide as urinary metabolites. Drug Metabolism and Disposition, 24(7), 780-784. [\[Link\]](#)
- Kedishvili, N. Y. (2013). Enzymology of retinoic acid biosynthesis and degradation. Journal of Lipid Research, 54(7), 1744–1760. [\[Link\]](#)

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Sources

- 1. Retinoyl beta-glucuronide: a biologically active form of vitamin A - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](#)
- 2. Retinoyl beta-glucuronide: a biologically active interesting retinoid - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](#)
- 3. Chemical synthesis of all-trans retinoyl beta-glucuronide - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](#)
- 4. portlandpress.com [\[portlandpress.com\]](#)

- 5. All-trans-retinoyl beta-glucuronide: new procedure for chemical synthesis and its metabolism in vitamin A-deficient rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Koenigs–Knorr reaction - Wikipedia [en.wikipedia.org]
- 8. Koenigs knorr reaction and mechanism | PPTX [slideshare.net]
- 9. Koenigs–Knorr Glycosylation Reaction Catalyzed by Trimethylsilyl Trifluoromethanesulfonate - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Chemical synthesis and growth-promoting activity of all-trans-retinyl beta-D-glucuronide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Quantification of endogenous retinoic acid in limited biological samples by LC/MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Characterization of retinoyl beta-glucuronide as a minor metabolite of retinoic acid in bile - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Biosynthesis of retinoyl-beta-glucuronide, a biologically active metabolite of all-trans-retinoic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Role of UDP-glucuronosyltransferase isoforms in 13-cis retinoic acid metabolism in humans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Effect of Retinoids on UDP-Glucuronosyltransferase 2B7 mRNA Expression in Caco-2 Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Effect of retinoids on UDP-glucuronosyltransferase 2B7 mRNA expression in Caco-2 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. xenotech.com [xenotech.com]
- 18. researchgate.net [researchgate.net]
- 19. Characterization of retinyl beta-glucuronide in human blood - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. Characterization of retinoyl beta-glucuronide as a minor metabolite of retinoic acid in bile - PMC [pmc.ncbi.nlm.nih.gov]
- 21. Effect of vitamin A deficiency on the hydrolysis of retinoyl beta-glucuronide to retinoic acid by rat tissue organelles in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. Metabolism of oral 9-cis-retinoic acid in the human. Identification of 9-cis-retinoyl-beta-glucuronide and 9-cis-4-oxo-retinoyl-beta-glucuronide as urinary metabolites - PubMed [pubmed.ncbi.nlm.nih.gov]

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